

Trimethoxymethane: Chemical Properties & Safety Data

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Compound Focus: Trimethoxymethane

CAS No.: 149-73-5

Cat. No.: S1491746

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The following table consolidates quantitative data for easy reference, primarily based on information from a chemical database [1].

Property	Value / Description
CAS No.	149-73-5 [1]
Molecular Formula	C ₄ H ₁₀ O ₃ [1]
Molecular Weight	106.12 g/mol [1]
Physical Form	Clear, colorless liquid [1]
Boiling Point	101-102 °C (lit.) [1]
Density	0.97 g/mL at 25 °C (lit.) [1]
Flash Point	60 °F (approximately 16 °C) [1]
Melting Point	-53 °C [1]
Vapor Pressure	23.5 mm Hg at 20 °C [1]
Water Solubility	10 g/L (hydrolysis) [1]

Property	Value / Description
Hazard Statements (GHS)	H225: Highly flammable liquid and vapor. H319: Causes serious eye irritation. [1]
Precautionary Statements	P210, P233, P240, P241, P242, P305+P351+P338 [1]
Storage Temp.	Store below +30°C. [1]
Autoignition Temperature	255 °C [1]
Explosive Limit	1.4-44.6%(V) [1]

Safety & Handling FAQs

Based on the available data, here are answers to anticipated frequently asked questions.

Q1: What are the primary safety hazards when working with Trimethoxymethane? The two most critical hazards are its **high flammability** and its tendency to be **moisture sensitive** [1]. It has a very low flash point (16°C) and can form flammable vapor-air mixtures. It is also a skin and eye irritant [1].

Q2: How should Trimethoxymethane be stored? Containers must be kept **tightly closed** in a dry, well-ventilated place and stored **below 30°C** [1]. It is incompatible with strong acids and strong oxidizing agents [1].

Q3: What should I do if Trimethoxymethane is exposed to moisture? **Trimethoxymethane** is **moisture sensitive** and undergoes hydrolysis upon contact with water [1]. This likely degrades the compound and may impact its performance in synthesis. Always use anhydrous conditions and ensure equipment is dry.

Troubleshooting Common Experimental Issues

Issue: Low yield or unwanted side reactions during synthesis.

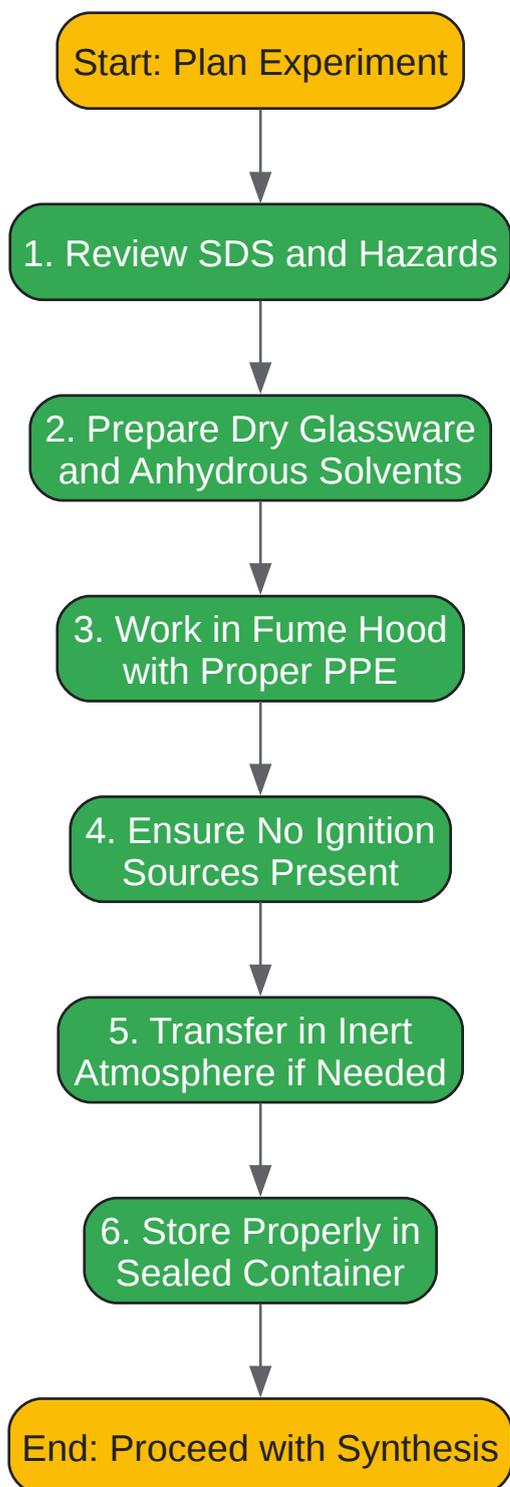
- **Possible Cause:** Decomposition due to moisture.
- **Solution:** Confirm that the reaction environment is strictly anhydrous. Ensure all glassware is thoroughly dry and that solvents are anhydrous grade. Use an inert atmosphere (e.g., nitrogen or argon) if necessary [1].

Issue: Presence of unexpected impurities in the product.

- **Possible Cause:** Reaction with atmospheric moisture during work-up or purification.
- **Solution:** Perform all work-up and purification steps in a controlled, moisture-free environment. Consider using a drying tube to protect the reaction from air.

General Handling Workflow

The diagram below outlines a basic logical workflow for safely handling **Trimethoxymethane** in a lab setting.



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Advice for Finding More Detailed Information

The information provided here is a foundational overview. For the specific experimental protocols and in-depth troubleshooting guides you require, I suggest you:

- **Consult the Official SDS:** Always obtain and thoroughly review the most recent Safety Data Sheet (SDS) from your chemical supplier, as it contains legally mandated and highly detailed safety and handling instructions.
- **Search Specialized Databases:** Look for synthesis methods and handling notes in scientific databases like Reaxys or SciFinder, which often include procedures from peer-reviewed literature.
- **Review Literature:** Search for articles in organic chemistry journals that use **Trimethoxymethane** as a reagent, as the methods section often contains practical handling tips.

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References

1. | 149-73-5 Trimethoxymethane [chemicalbook.com]

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